

# validating the accuracy of different models for predicting refugee movements from Ukraine

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## A Comparative Analysis of Models for Predicting Ukrainian Refugee Movements

The unprecedented displacement of people from Ukraine following the 2022 invasion has spurred significant efforts within the research community to develop and validate models that can accurately predict refugee movements. These predictive models are crucial for humanitarian organizations and governments to effectively plan and allocate resources. This guide provides a comparative analysis of the different modeling approaches used to forecast Ukrainian refugee flows, presenting available quantitative data on their accuracy, detailing their experimental protocols, and illustrating the logical relationships between these methods.

## Performance of Predictive Models

Various quantitative metrics have been employed to assess the accuracy of different models in predicting refugee movements from Ukraine. The table below summarizes the reported performance of several key modeling approaches.

Model Type	Key Data Sources	Performance Metric	Reported Value(s)	Geographic Focus	Source
Big Data / Digital Demography	Google Trends, Twitter, Facebook, Instagram	R <sup>2</sup> (Correlation)	0.1831 (Ukrainian searches), 0.1211 (Russian searches)	EU (mainly Germany)	[1][2][3][4]
Agent-Based Model (ABSCIM)	Synthetic population data, conflict event data	Pearson Correlation Coefficient (PCC)	0.96	Ukraine (outflow)	[5]
Network Agency Agent-Based Model	Conflict event data, daily refugee flow data	Root Mean Squared Percentage Error (RMSPE)	0.24	Ukraine (outflow)	[6]
Network Agency Agent-Based Model	Conflict event data, daily refugee flow data	Pearson Correlation Coefficient (PCC)	0.98	Ukraine (outflow)	[6]
Time Series Forecasting (Prophet)	COVID-19 case and fatality data	Mean Absolute Percentage Error (MAPE)	2.15% - 5.10% (pre-invasion), 0.90% - 2.99% (post-invasion)	United Kingdom	[7]
Machine Learning (Ensemble Methods)	Migration flow data, foreign trade indicators	MAE, MSE	Models incorporating migrant data showed "significantly higher accuracy"	Poland	[8]

## Experimental Protocols

The methodologies employed in these studies vary depending on the modeling approach. Below are descriptions of the experimental protocols for the key models cited.

### Big Data and Digital Demography

The primary methodology for these models involves monitoring and analyzing digital traces from internet platforms. Researchers select keywords in Ukrainian, Russian, and English related to migration, such as "border," "Poland," or "Germany," and track their search frequency using tools like Google Trends.<sup>[1][2][3]</sup> This search frequency index is then compared with official refugee statistics from organizations like the United Nations High Commissioner for Refugees (UNHCR) to test for correlations and predictive power.<sup>[1][2][3]</sup> Linear regression is often used to measure the association between the search data and the number of refugee movements.<sup>[2]</sup> In addition to search trends, data from social media platforms like Facebook, Twitter, and Instagram are analyzed to gain insights into the demographic structure of the refugee population.<sup>[1][3][4]</sup>

### Agent-Based Models (ABMs)

Agent-based models simulate the decisions of individual "agents" (in this case, refugees) to understand the emergent, large-scale patterns of migration. A data-driven ABM framework, for instance, utilizes a comprehensive synthetic population dataset representing the entire population of Ukraine.<sup>[5]</sup> The model simulates the daily decisions of these agents to migrate based on factors like conflict events. The predicted daily refugee flows are then validated against real-world border crossing data.<sup>[5]</sup> One specific ABM, ABSCIM, demonstrated a high temporal correlation with a Pearson Correlation Coefficient of 0.96.<sup>[5]</sup> Another approach, the Network Agency model, considers that migration decisions are often made at the household level and are influenced by social networks.<sup>[6]</sup> This model was calibrated with data on daily refugee flows and showed a Root Mean Squared Percentage Error (RMSPE) of 0.24, outperforming a previous state-of-the-art model.<sup>[6]</sup>

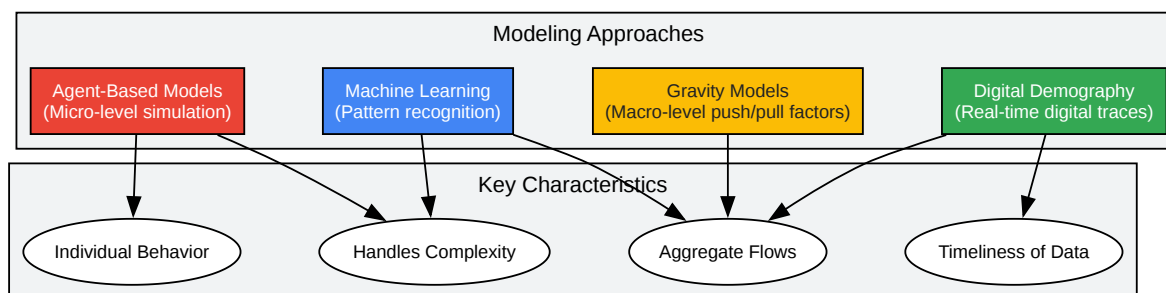
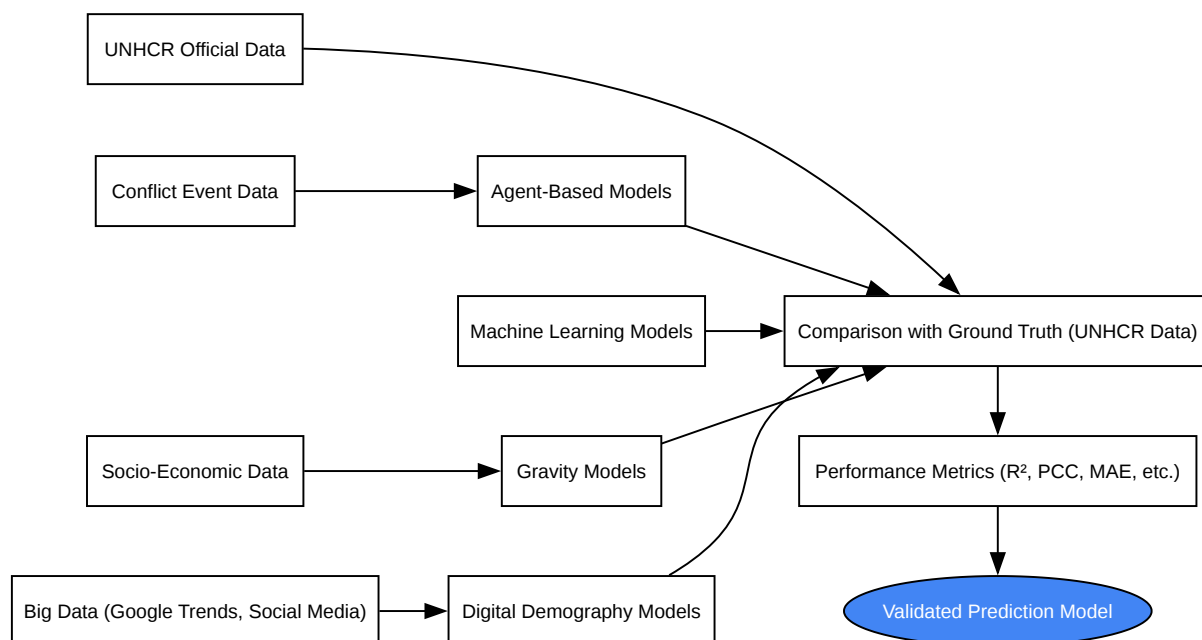
### Machine Learning Models

Machine learning models are employed to identify complex, non-linear relationships in diverse datasets to forecast migration and its impacts. For example, some studies have used ensemble methods to analyze the relationship between refugee migration flows and a host country's

economic indicators, such as foreign trade.[8] The effectiveness of these forecasting models is evaluated using metrics like Mean Absolute Error (MAE) and Mean Squared Error (MSE).[8] Models that incorporated data on the number of migrants were found to have significantly higher accuracy in predicting trade indicators than those that did not.[8] Other applications of machine learning include forecasting conflict events, which can then be used as an input for forced migration models.[9]

## Visualizing the Methodologies

The following diagrams illustrate the logical relationships and workflows of the described modeling and validation processes.



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